

The Rise of Phenyl-Oxadiazoles: A Technical Guide to Synthesis and Discovery

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Compound of Interest

Compound Name: [3-(5-Methyl-1,2,4-oxadiazol-3-yl)phenyl]methanol

Cat. No.: B1310983

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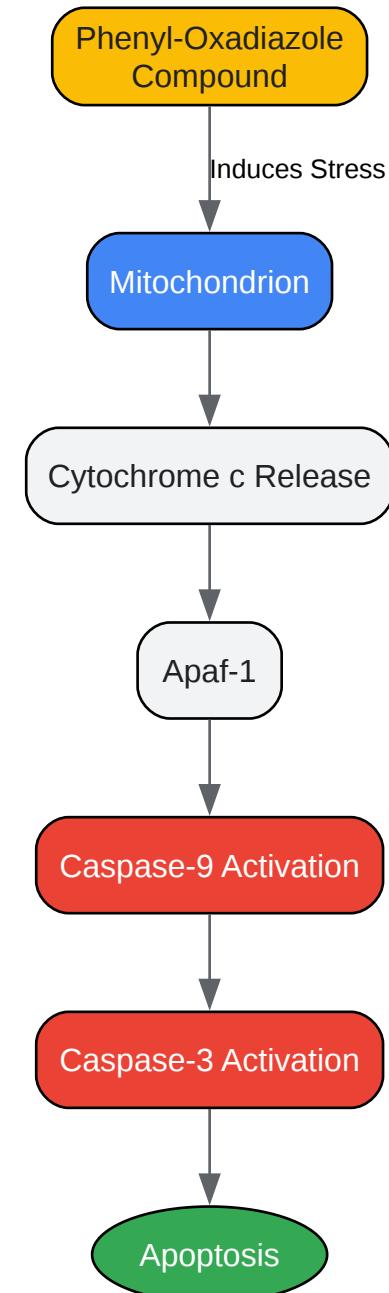
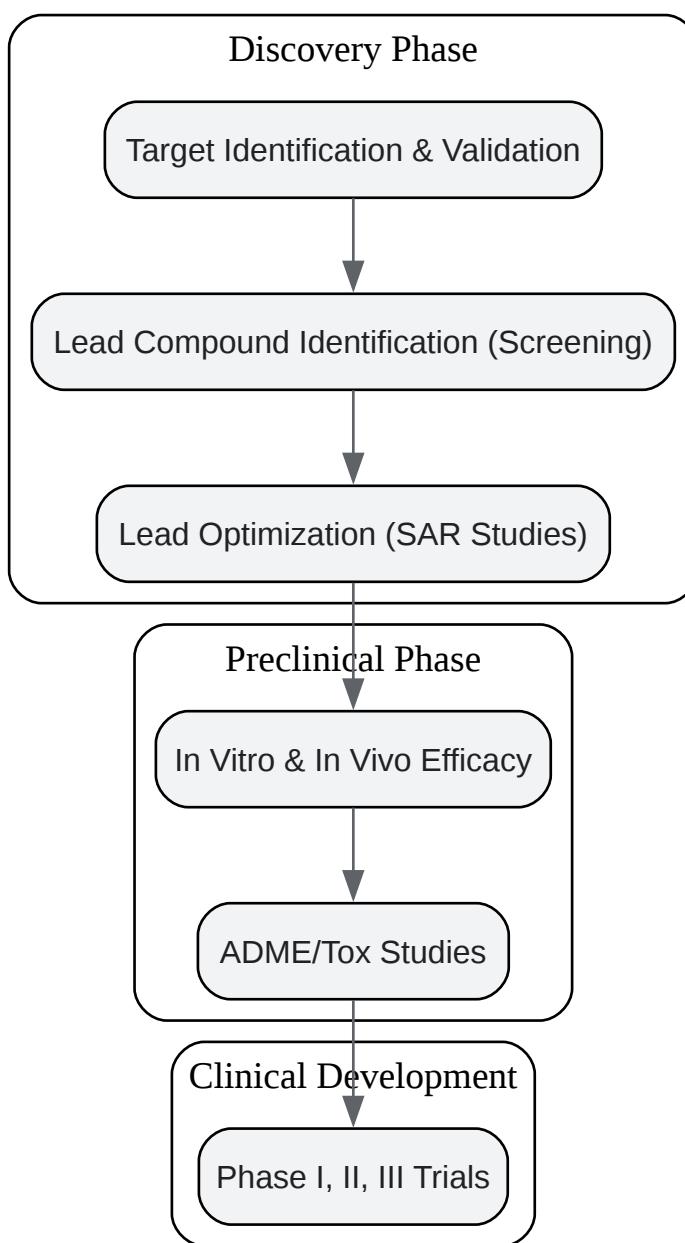
The oxadiazole nucleus, a five-membered heterocycle containing one oxygen and two nitrogen atoms, has emerged as a privileged scaffold in medicinal chemistry. Among its isomers, the 1,3,4- and 1,2,4-oxadiazoles, particularly when substituted with a phenyl group, have demonstrated a remarkable breadth of biological activities. This technical guide provides an in-depth overview of the discovery and synthesis of novel phenyl-oxadiazole compounds, offering detailed experimental protocols, quantitative biological data, and visual representations of key processes to aid researchers in this dynamic field. These compounds have garnered significant attention for their potential as anticancer, antimicrobial, anti-inflammatory, and antiviral agents. [1][2][3]

Synthetic Strategies: Crafting the Phenyl-Oxadiazole Core

The synthesis of the 2,5-disubstituted 1,3,4-oxadiazole ring is most commonly achieved through the cyclization of acylhydrazides.[4] Variations of this method, including the use of different cyclizing agents and reaction conditions, allow for the introduction of diverse functionalities. Microwave-assisted synthesis has also been adopted to accelerate reaction times and improve yields.[1][5]

General Synthesis Workflow

The following diagram illustrates a common synthetic pathway for producing 2,5-disubstituted 1,3,4-oxadiazoles, starting from an aromatic acid.



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